

Structural Confirmation of 4-Chloro-2-iodopyridin-3-ol: A Spectroscopic Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-2-iodopyridin-3-ol

CAS No.: 188057-56-9

Cat. No.: B1611973

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Executive Summary

In the development of kinase inhibitors and heterocyclic drug scaffolds, **4-Chloro-2-iodopyridin-3-ol** (CAS 188057-56-9) serves as a critical intermediate. However, its synthesis often yields regioisomers (e.g., 2-chloro-4-iodopyridin-3-ol) that are indistinguishable by standard Mass Spectrometry (MS) and ambiguous in 1D Proton NMR (

¹H NMR) due to isolated spin systems.

This guide outlines a definitive, self-validating spectroscopic workflow to confirm the position of the halogen substituents. It prioritizes the Heavy Atom Effect in

¹³C NMR and HMBC connectivity as the primary arbiters of structure, superior to relying solely on chemical shift prediction models.

Part 1: The Regioisomer Challenge

The core difficulty lies in distinguishing the target molecule from its isomers where the Chlorine and Iodine atoms swap positions (C2 vs. C4). Both isomers possess:

- Identical Molecular Weight: HRMS will show the same and isotopic pattern (Cl + I).
- Similar Proton Signals: Both contain two vicinal protons (H5 and H6) with similar coupling constants (Hz).

Comparative Analysis of Analytical Methods

Method	Capability	Limitations	Verdict
HRMS (ESI/APCI)	Confirms formula () and Halogen presence.	Cannot distinguish regioisomers.	Screening Only
1D H NMR	Confirms pyridine ring and proton count.	Chemical shifts of H5/H6 are often too similar between isomers to be diagnostic.	Insufficient
1D C NMR	Detects carbon environments.	Requires expert knowledge of the Heavy Atom Effect to interpret C-I vs. C-Cl.	High Value
2D NMR (HMBC)	Links protons to distant carbons.	The "Gold Standard" for connectivity. Links the distinct H6 proton to the C2 carbon.	Definitive
X-ray Crystallography	Absolute configuration.	Requires single crystals, which may be difficult to grow for intermediates.	Ultimate (if possible)

Part 2: The "Smoking Gun" – The Heavy Atom Effect

To confirm **4-Chloro-2-iodopyridin-3-ol** without X-ray data, you must exploit the Heavy Atom Effect (Relativistic Spin-Orbit Coupling).

In aromatic systems, a carbon atom attached to Iodine experiences a significant upfield shift (shielding) compared to a carbon attached to Chlorine. This is counter-intuitive to electronegativity (where Cl is more electronegative and should shield less), but it is a well-documented relativistic phenomenon.

- C-Cl Shift (Typical Pyridine C2/C4):

ppm.

- C-I Shift (Typical Pyridine C2):

ppm.

The Diagnostic Logic: If the carbon at position 2 (determined via HMBC from H6) appears at ~120 ppm, it bears the Iodine. If it appears at ~150 ppm, it bears the Chlorine (indicating the wrong isomer).

Part 3: Detailed Spectroscopic Protocol

1. Sample Preparation

- Solvent: DMSO-

is preferred over CDCl

.

- Reasoning: DMSO ensures solubility of the polar hydroxyl group and slows proton exchange, often allowing the -OH proton to be visible as a broad singlet or doublet, providing an extra handle for NOESY/HMBC.

- Concentration:

10 mg/0.6 mL for clear 2D NMR resolution.

2.

H NMR Interpretation (400 MHz+)

- H6 (Position 6): Look for a doublet at

 ppm. It is deshielded by the adjacent Nitrogen.^[1]
- H5 (Position 5): Look for a doublet at

 ppm. It is shielded relative to H6.
- Coupling (

): Expect

 Hz. This confirms the protons are neighbors (vicinal), ruling out 2,4,6-substitution patterns.

3. 2D NMR Workflow (The Confirmation Step)

Run an HMBC (Heteronuclear Multiple Bond Correlation) experiment optimized for long-range coupling (

Hz).

- Step A: Identify the H6 proton (the most downfield doublet).
- Step B: Trace the HMBC correlations from H6.
 - H6 will show a strong 3-bond correlation (

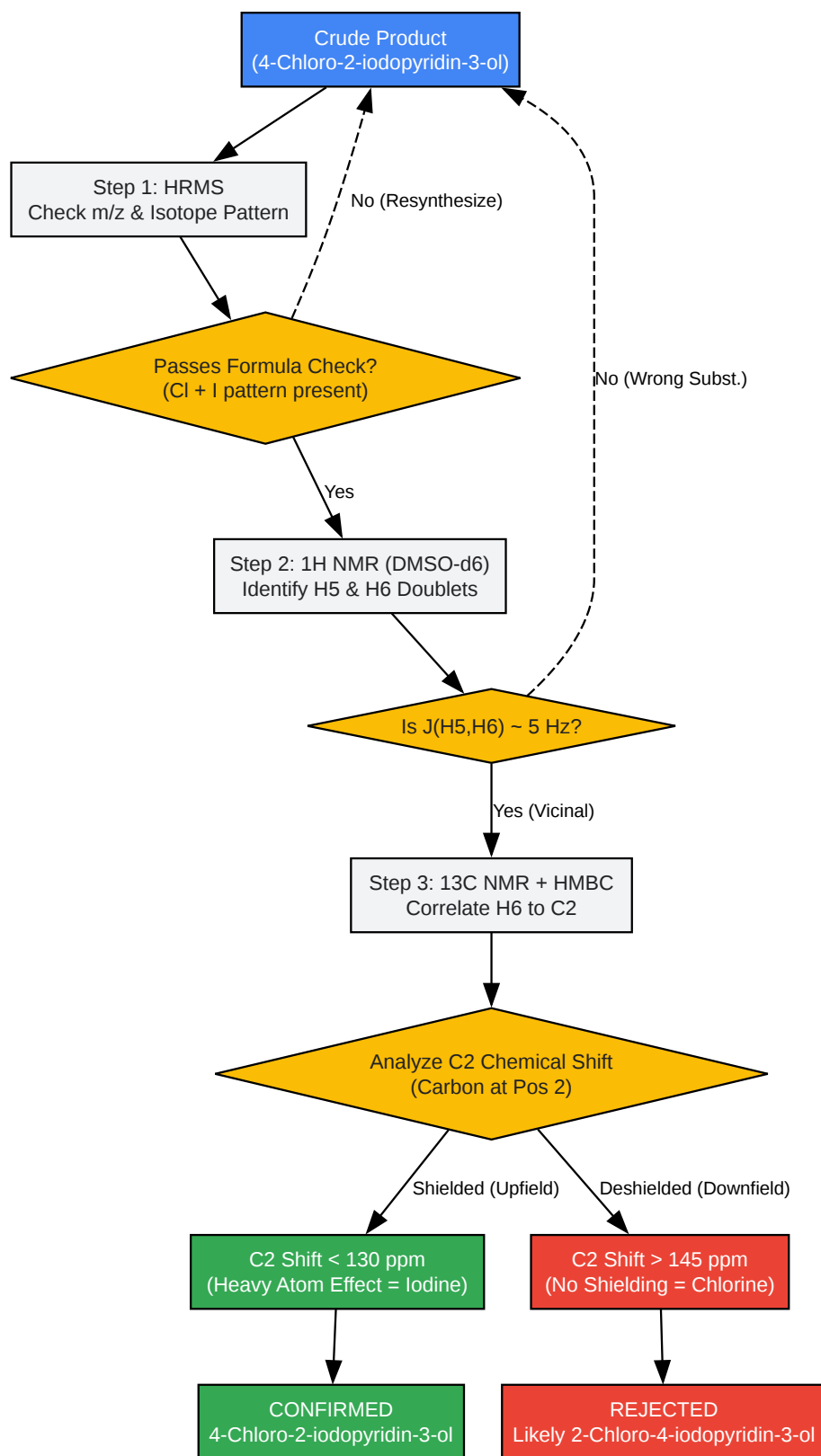
) to C2 and C4.
 - H6 will show a 2-bond correlation (

) to C5.
- Step C: Distinguish C2 from C4.
 - C2 is bonded to Nitrogen (N1).^[1] In 2-halopyridines, C2 is usually distinct.
 - Crucial Check: Look at the chemical shift of the Carbon correlated to H6.

- Target Molecule (2-Iodo): The C2 carbon should be significantly shielded (due to Iodine).
- Isomer (2-Chloro): The C2 carbon would be deshielded (similar to typical pyridine C2).
[\[1\]](#)

Part 4: Decision Tree & Workflow Visualization

The following diagram illustrates the logical flow for accepting or rejecting the structure based on spectral data.



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Caption: Logical workflow for distinguishing 2-iodo regioisomers using the Heavy Atom Effect on

C NMR shifts.

Part 5: Expected Data Summary

To validate your experimental results, compare them against these predicted ranges derived from substituent chemical shift effects (SCS) and relativistic heavy atom trends.

Nucleus	Position	Assignment	Expected Shift ()	Diagnostic Feature
H	H6	to N	7.8 – 8.2 ppm	Doublet (Hz). Correlates to C2 & C4 in HMBC.
H	H5	to N	6.8 – 7.2 ppm	Doublet (Hz).
H	-OH	C3-OH	10.0 – 11.5 ppm	Broad singlet (DMSO-). Exchangeable with .
C	C2	C-I	115 – 128 ppm	Key Indicator. Upfield due to Iodine shielding.
C	C4	C-Cl	138 – 145 ppm	Typical aromatic C-Cl shift.
C	C3	C-OH	150 – 158 ppm	Deshielded by Oxygen.
C	C5	C-H	120 – 125 ppm	Correlates to H5 in HSQC.
C	C6	C-H	145 – 150 ppm	Correlates to H6 in HSQC.

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